

In-Depth Technical Guide: 2-Acetylamino-3-bromo-5-methylpyridine

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Compound of Interest

Compound Name: 2-Acetylamino-3-bromo-5-methylpyridine

Cat. No.: B114759

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the chemical compound **2-Acetylamino-3-bromo-5-methylpyridine**. It should be noted that while basic identifying information for this specific molecule is available, detailed experimental data in the public domain is scarce. To provide a comprehensive context, this guide also includes data on the closely related isomer, 2-Acetylamino-5-bromo-3-methylpyridine, with clear distinctions made between the two compounds.

Chemical Structure and Identification

The chemical structure of **2-Acetylamino-3-bromo-5-methylpyridine** is characterized by a pyridine ring substituted with an acetamino group at the 2-position, a bromine atom at the 3-position, and a methyl group at the 5-position.

Caption: Chemical structure of **2-Acetylamino-3-bromo-5-methylpyridine**.

Physicochemical Properties

Quantitative data for **2-Acetylamino-3-bromo-5-methylpyridine** is limited. The following table summarizes the available information for the target compound and its isomer, 2-Acetylamino-5-bromo-3-methylpyridine, for comparative purposes.

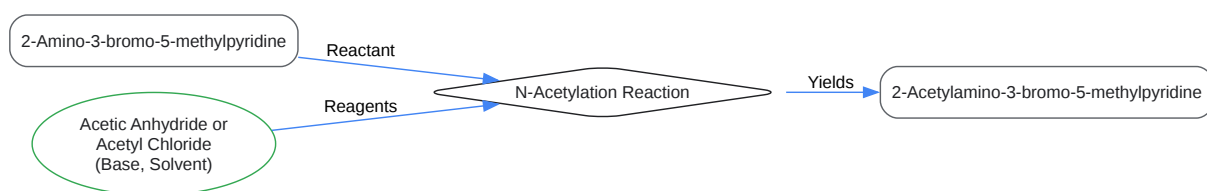
| Property | 2-Acetylamino-3-bromo-5-methylpyridine | 2-Acetylamino-5-bromo-3-methylpyridine |
|-------------------|---|---|
| CAS Number | 142404-83-9 | 142404-81-7 |
| Molecular Formula | C ₈ H ₉ BrN ₂ O[1] | C ₈ H ₉ BrN ₂ O[2] |
| Molecular Weight | 229.07 g/mol [1] | 229.07 g/mol [2] |
| SMILES | CC(=O)Nc1cnc(Br)c(c1)C[1] | CC(=O)Nc1ncc(Br)cc1C[3] |
| Melting Point | Data not available | 111-115 °C[3] |
| Appearance | Data not available | Solid[3] |

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2-Acetylamino-3-bromo-5-methylpyridine** is not readily available in published literature. However, a general and plausible synthetic route is the acetylation of its corresponding amine precursor, 2-amino-3-bromo-5-methylpyridine.

Proposed Synthesis Workflow

The synthesis would likely proceed via the N-acetylation of 2-amino-3-bromo-5-methylpyridine using an acetylating agent such as acetic anhydride or acetyl chloride in the presence of a base.



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References

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